

# Safe handling and storage procedures for 2,4-Dichlorotoluene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Dichlorotoluene

Cat. No.: B165549

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## Technical Support Center: 2,4-Dichlorotoluene

This guide provides comprehensive safety, handling, and storage procedures for **2,4-Dichlorotoluene**, designed for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **2,4-Dichlorotoluene**?

**A1:** **2,4-Dichlorotoluene** is a combustible liquid and vapor that can cause irritation to the eyes, skin, and respiratory tract.<sup>[1]</sup> It may also cause gastrointestinal irritation if ingested.<sup>[1]</sup> The substance is toxic to aquatic life with long-lasting effects.<sup>[2][3][4]</sup>

**Q2:** What personal protective equipment (PPE) is required when handling **2,4-Dichlorotoluene**?

**A2:** When handling **2,4-Dichlorotoluene**, it is essential to use appropriate personal protective equipment. This includes:

- Eye/Face Protection: Safety glasses with side-shields or chemical safety goggles.<sup>[2][3]</sup>
- Skin Protection: Chemical-resistant gloves (butyl rubber is recommended) and impervious clothing to prevent skin contact.<sup>[2][5][6]</sup>

- Respiratory Protection: In areas with inadequate ventilation or when dealing with vapors or mists, use a NIOSH-approved respirator with an organic vapor cartridge.[2][5][6]

Q3: What are the proper storage conditions for **2,4-Dichlorotoluene**?

A3: Store **2,4-Dichlorotoluene** in a cool, dry, and well-ventilated area in a tightly closed container.[1][2][3] Keep it away from heat, sparks, open flames, and other sources of ignition.

[1][2] It should be stored separately from incompatible materials such as strong oxidizing agents and strong bases.[1][4][6]

Q4: What should I do in case of a spill?

A4: In the event of a spill, immediately ensure the area is well-ventilated and remove all sources of ignition.[1][3] Wearing appropriate PPE, contain the spill using an inert absorbent material like sand, earth, or vermiculite.[1][4][7] Collect the absorbed material and place it in a suitable, closed container for disposal.[1][2][3] Prevent the spill from entering drains or waterways.[2][3]

Q5: What are the first-aid measures for exposure to **2,4-Dichlorotoluene**?

A5:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek medical aid.[1][2]
- Skin Contact: Remove contaminated clothing and shoes. Flush the skin with plenty of water for at least 15 minutes.[1] Seek medical attention if irritation develops.[1][5]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, have them rinse their mouth and drink 2-4 cupfuls of milk or water.[1] Seek immediate medical attention.[1][2]

## Quantitative Data

Physical and Chemical Properties

Property	Value
CAS Number	95-73-8 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	161.03 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Clear, colorless liquid <a href="#">[1]</a> <a href="#">[6]</a>
Boiling Point	196-201 °C (385-394 °F) <a href="#">[5]</a> <a href="#">[8]</a>
Melting Point	-13.1 °C (8.4 °F) <a href="#">[5]</a> <a href="#">[6]</a>
Flash Point	79 °C (174.2 °F) <a href="#">[1]</a> <a href="#">[9]</a>
Density	1.246 g/mL at 25 °C <a href="#">[2]</a>
Solubility	Insoluble in water <a href="#">[5]</a> <a href="#">[6]</a>

## Exposure and Toxicity Data

Parameter	Value
Oral LD50 (Rat)	2400 mg/kg <a href="#">[1]</a> <a href="#">[2]</a>
Oral LD50 (Mouse)	2400 mg/kg <a href="#">[1]</a>

## Experimental Protocols

### Protocol 1: Standard Handling Procedure

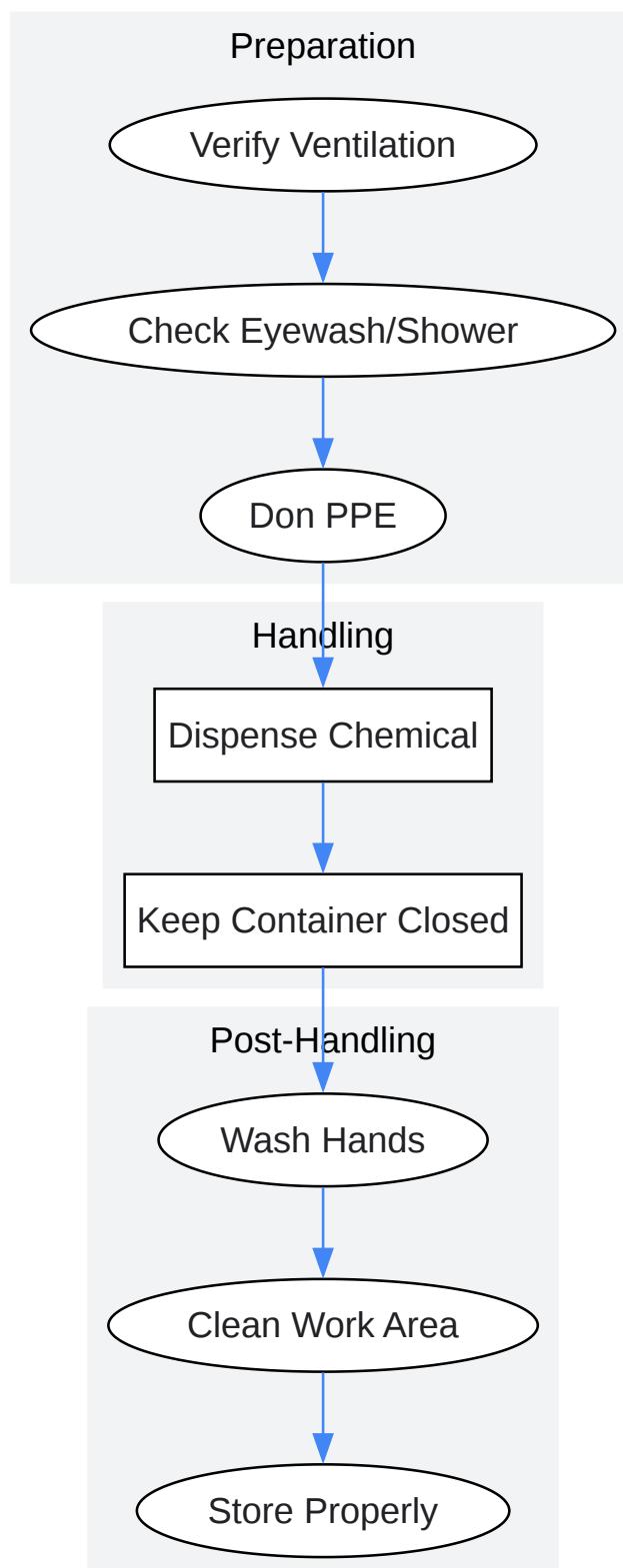
- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#) Confirm that the work area is well-ventilated.
- Personal Protective Equipment (PPE): Don the required PPE, including safety goggles with side shields, chemical-resistant gloves (butyl rubber), and a lab coat or impervious clothing.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Handling:

- Avoid contact with eyes, skin, and clothing.[[1](#)]
- Avoid inhalation of vapor or mist.[[2](#)]
- Keep the container tightly closed when not in use.[[1](#)]
- Keep away from heat, sparks, and open flames.[[1](#)][[2](#)]
- Post-Handling: Wash hands thoroughly after handling.[[1](#)][[2](#)] Remove and wash contaminated clothing before reuse.[[1](#)]

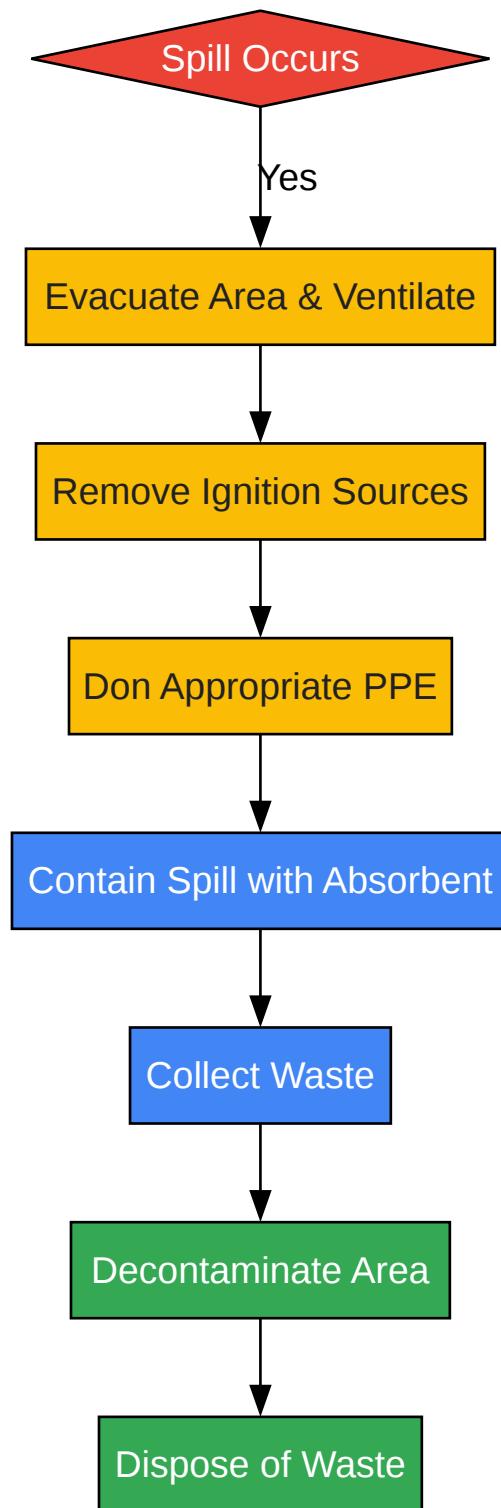
#### Protocol 2: Spill Response Procedure

- Evacuation and Ventilation: Immediately evacuate non-essential personnel from the spill area. Ensure the area is well-ventilated to disperse vapors.[[1](#)][[3](#)]
- Control Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces) from the vicinity of the spill.[[1](#)][[3](#)]
- Don PPE: Put on the appropriate PPE, including respiratory protection if vapors are present. [[2](#)][[3](#)]
- Containment: Use an inert absorbent material such as sand, earth, or vermiculite to contain the spill.[[1](#)][[4](#)][[7](#)] Do not allow the spill to enter drains or waterways.[[2](#)][[3](#)]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealable container for hazardous waste disposal.[[2](#)][[3](#)]
- Decontamination: Clean the spill area with a suitable solvent, followed by washing with soap and water.[[5](#)]
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.[[1](#)][[3](#)]

## Visualizations

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Caption: Workflow for the safe handling of **2,4-Dichlorotoluene**.

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Caption: Decision tree for responding to a **2,4-Dichlorotoluene** spill.

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## References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. ICSC 1727 - 2,4-DICHLOROTOLUENE [inchem.org]
- 5. 2,4-DICHLOROTOLUENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. 2,4-Dichlorotoluene | C7H6Cl2 | CID 7254 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. chemimpex.com [chemimpex.com]
- 9. 2,4-Dichlorotoluene 99 95-73-8 [sigmaaldrich.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)